

An In-depth Technical Guide to Oxychlorosene: Discovery, Mechanism, and Therapeutic Potential

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Compound of Interest

Compound Name: Oxychlorosene

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Abstract

Oxychlorosene, a complex of hypochlorous acid and a sulfonamide, has a long-standing history as a potent topical antiseptic. Marketed for over half a century under trade names such as Clorpactin WCS-90, this compound exerts a broad-spectrum antimicrobial effect by slowly releasing hypochlorous acid, a key component of the innate immune response. This technical guide provides a comprehensive overview of the discovery, historical development, chemical properties, and mechanism of action of **oxychlorosene**. It summarizes available quantitative data on its efficacy, details relevant experimental protocols for its evaluation, and visualizes its mode of action through signaling pathway diagrams. This document serves as a foundational resource for researchers and drug development professionals interested in the therapeutic potential of this established yet continually relevant antimicrobial agent.

Introduction and Historical Development

Oxychlorosene is a topical antiseptic that has been utilized in clinical practice for over 50 years.^[1] Its primary brand name is Clorpactin®.^[1] While the precise date and inventor of the initial synthesis of the **oxychlorosene** complex are not well-documented in readily available literature, its use as an antiseptic in surgery was reported as early as 1955.^{[2][3]} The initial rationale for its application in treating bladder conditions in the 1950s stemmed from the visual

similarity between interstitial cystitis and bladder tuberculosis, a condition for which Clorpactin® was already being used.

Historically, **oxychlorosene** has been employed as an irrigation for surgical infection prophylaxis and as a topical treatment for a variety of infections in genitourinary, ophthalmic, otolaryngologic, and proctologic settings.[1] Despite its long history of use, **oxychlorosene** has never been formally approved by the U.S. Food and Drug Administration (FDA).[1] It is available as a powder for reconstitution.[1]

Chemically, sodium **oxychlorosene** is a complex of the sodium salt of dodecylbenzenesulfonic acid and hypochlorous acid.[4] This complex acts as a carrier, slowly releasing hypochlorous acid (HOCl) when dissolved in solution.[1] This controlled release is central to its therapeutic action, combining the potent germicidal properties of HOCl with the wetting and emulsifying actions of the detergent component.[4]

Chemical and Physical Properties

Oxychlorosene is an organochlorine compound. The sodium salt, sodium **oxychlorosene**, is an amorphous white powder with a faint chlorine odor.[4] When reconstituted, it forms a solution that leverages the combined properties of its constituent components.

Property	Value
Chemical Name	hypochlorous acid; 4-tetradecylbenzenesulfonic acid
Molecular Formula	C ₂₀ H ₃₅ ClO ₄ S
Molecular Weight	407.0 g/mol
CAS Number	8031-14-9
Synonyms	Clorpactin, Warexin, Monoxychlorosene

Table 1: Key Chemical and Physical Properties of **Oxychlorosene**.^[5]

Mechanism of Antimicrobial Action

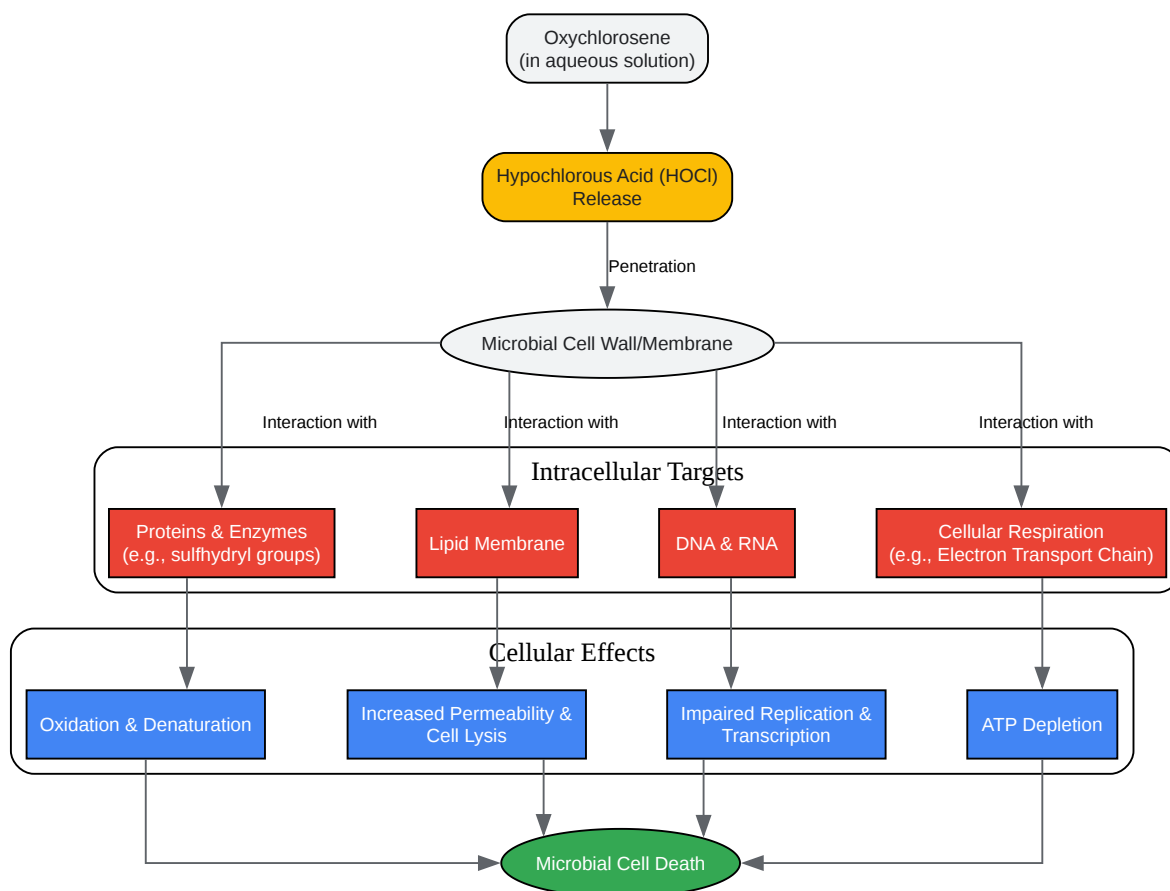
The bactericidal effects of **oxychlorosene** are mediated by the release of hypochlorous acid (HOCl) in solution.^[1] HOCl is a potent oxidizing agent and a key component of the innate immune system, produced by neutrophils during phagocytosis to destroy invading pathogens. The mechanism of action is multifaceted and targets various essential cellular components of microorganisms, making the development of resistance unlikely.^[1]

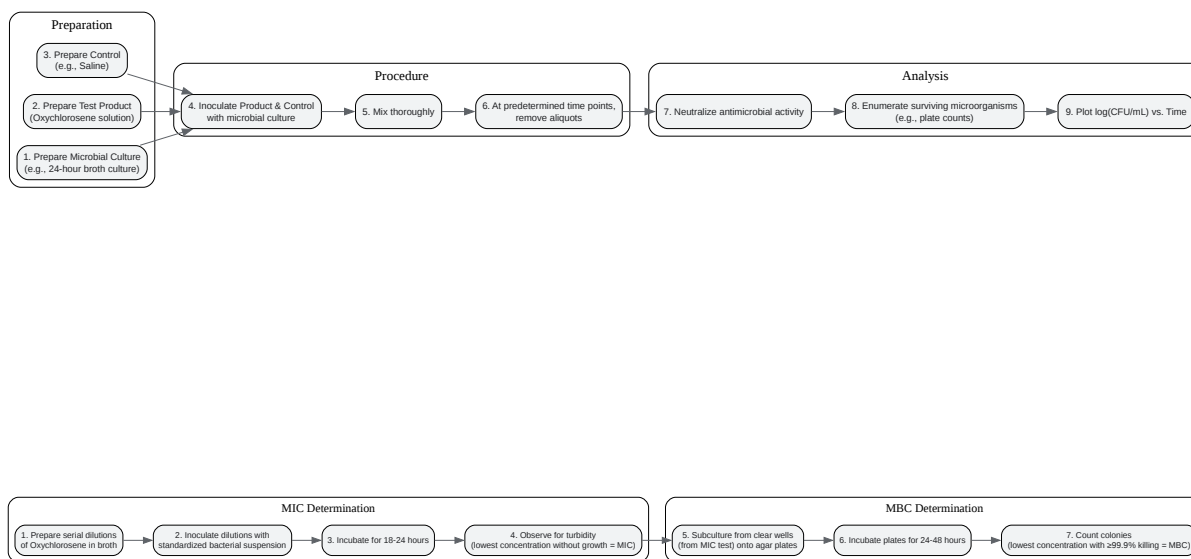
The primary mechanisms of HOCl's antimicrobial action include:

- **Protein Oxidation and Denaturation:** HOCl readily reacts with and oxidizes sulfhydryl groups in amino acids such as cysteine and methionine. This leads to the denaturation of essential enzymes and structural proteins, disrupting cellular metabolism and integrity.
- **Lipid Membrane Disruption:** As an oxidizing agent, HOCl can damage the lipid bilayers of microbial cell membranes, leading to increased permeability and eventual cell lysis.
- **Nucleic Acid Damage:** HOCl can react with and damage DNA and RNA, leading to impaired replication and transcription and ultimately, cell death.
- **Inhibition of Cellular Respiration:** HOCl has been shown to interfere with cellular respiration by inhibiting key enzymes in the electron transport chain, thereby depleting the cell's energy supply.

The sulfonic acid component of the **oxychlorosene** complex acts as a surfactant, which enhances the penetration of HOCl into microbial cells and aids in the solubilization of necrotic tissue.^{[1][4]}

Below is a diagram illustrating the proposed antimicrobial signaling pathway of **oxychlorosene**.





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